

# Spectroscopic Data for Moracin M-3'-O-glucopyranoside: A Technical Overview

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## Compound of Interest

Compound Name: Moracin M-3'-O-glucopyranoside

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This guide provides a summary of the available spectroscopic information for **Moracin M-3'-O-glucopyranoside**, a natural product of interest in pharmaceutical research. Due to the limited availability of comprehensive public data, this document focuses on the confirmed molecular properties and provides a general framework for the spectroscopic analysis of such compounds.

## Molecular and Physical Properties

**Moracin M-3'-O-glucopyranoside** is a flavonoid glycoside that has been identified in plant species such as *Morus insignis* and *Morus alba*.<sup>[1][2][3][4]</sup> Its fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	C <sub>20</sub> H <sub>20</sub> O <sub>9</sub>	[1][2]
Molecular Weight	404.4 g/mol	[2]
IUPAC Name	(2S,3R,4S,5S,6R)-2-[3-hydroxy-5-(6-hydroxy-1-benzofuran-2-yl)phenoxy]-6-(hydroxymethyl)oxane-3,4,5-triol	[2]
Synonyms	MMGP, Moracin M-3'-O-β-D-glucopyranoside	[1][2]

## Spectroscopic Data

Detailed, publicly available experimental datasets for the NMR and Mass Spectrometry of **Moracin M-3'-O-glucopyranoside** are scarce. The following sections outline the expected spectroscopic behavior based on its structure and data from related compounds.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

A complete, experimentally verified set of <sup>1</sup>H and <sup>13</sup>C NMR data for **Moracin M-3'-O-glucopyranoside** is not available in the public domain. For reference, the aglycone, Moracin M, exhibits characteristic signals for its benzofuran and resorcinol moieties. The addition of a glucopyranoside unit at the 3'-O position would introduce a distinct set of signals in both <sup>1</sup>H and <sup>13</sup>C NMR spectra, typically in the 3.0-5.5 ppm range for protons and 60-105 ppm range for carbons.

### Mass Spectrometry (MS)

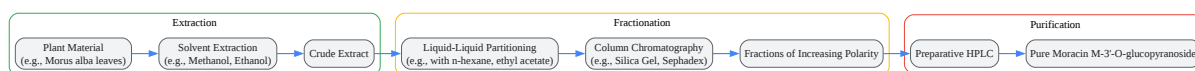
Specific experimental mass spectrometry data, including fragmentation patterns for **Moracin M-3'-O-glucopyranoside**, is not readily available. The expected mass for the protonated molecule [M+H]<sup>+</sup> would be approximately 405.118, and for the deprotonated molecule [M-H]<sup>-</sup>, it would be around 403.103. High-resolution mass spectrometry would be essential to confirm the elemental composition. For comparison, the aglycone Moracin M shows a precursor ion [M-H]<sup>-</sup> at m/z 241.0504.[5]

## Experimental Protocols

Detailed experimental protocols for the specific isolation and spectroscopic characterization of **Moracin M-3'-O-glucopyranoside** are not published in full. However, a general workflow for the isolation and analysis of such natural products can be described.

### General Isolation and Purification Workflow

The isolation of flavonoid glycosides like **Moracin M-3'-O-glucopyranoside** from plant material typically involves the following steps:

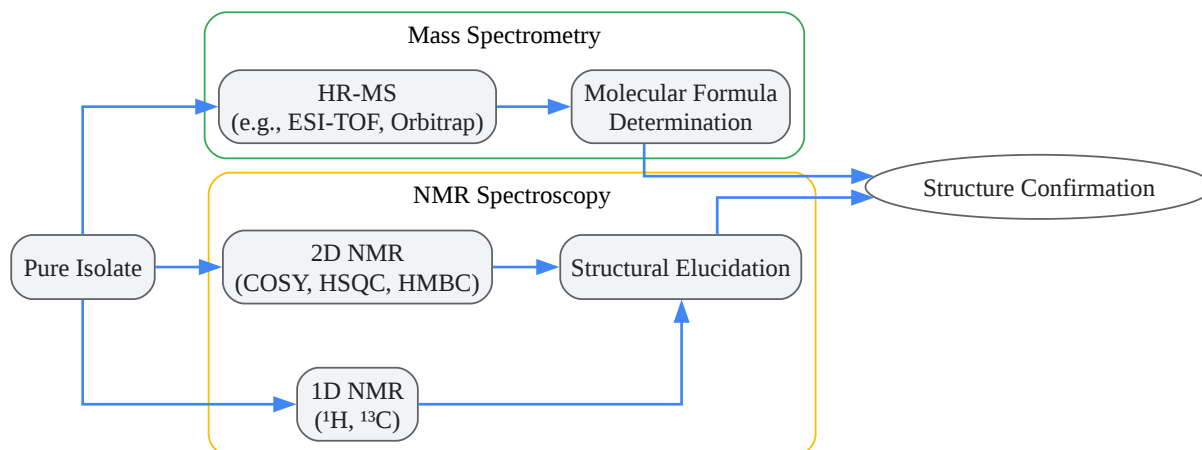


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Caption: General workflow for the isolation and purification of **Moracin M-3'-O-glucopyranoside**.

### Spectroscopic Analysis Workflow

Once the pure compound is isolated, its structure is elucidated using a combination of spectroscopic techniques.



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Caption: Standard workflow for the spectroscopic analysis of a purified natural product.

## Conclusion

While **Moracin M-3'-O-glucopyranoside** is a known natural product, a comprehensive public repository of its spectroscopic data is currently lacking. The structural framework is established, but detailed experimental NMR and MS data are required for a complete characterization. The workflows presented here provide a standard methodology for researchers working on the isolation and identification of this and similar compounds. Further research is needed to populate the public domain with this valuable spectroscopic information.

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## References

- 1. Moracin-M-3'-O- $\beta$ -D-glucopyranoside | 和漢薬Wikiデータベース [inm.u-toyama.ac.jp]
- 2. Moracin M-3'-O-glucopyranoside | C<sub>20</sub>H<sub>20</sub>O<sub>9</sub> | CID 197721 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. cymitquimica.com [cymitquimica.com]
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- 5. Moracin M | C<sub>14</sub>H<sub>10</sub>O<sub>4</sub> | CID 185848 - PubChem [pubchem.ncbi.nlm.nih.gov]
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